

A Comparative Guide to Fracture Toughness Testing of TiB₂-Based Cermets

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Compound of Interest

Compound Name: *Titanium diboride*

CAS No.: *12045-63-5*

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Titanium diboride (TiB₂)-based cermets are advanced composite materials renowned for their exceptional hardness, high melting point, and wear resistance, making them suitable for demanding applications such as cutting tools, armor, and wear-resistant parts.^[1] However, their inherent brittleness necessitates a thorough understanding and quantification of their fracture toughness to ensure reliability and prevent catastrophic failure. This guide provides a comparative overview of common methods for fracture toughness testing of TiB₂-based cermets, supported by experimental data and detailed protocols for researchers, scientists, and professionals in materials development.

Comparative Data on Fracture Toughness of TiB₂-Based Cermets

The fracture toughness of TiB₂-based cermets is significantly influenced by the composition of the binder phase, the sintering process, and the presence of secondary phases.^[2] The following table summarizes fracture toughness (K_{IC}) values and other mechanical properties from various studies.

Cermet Composition	Sintering Method	Fracture Toughness (KIC) [MPa·m ^{1/2}]	Hardness (HV)	Reference
TiB ₂ with ferritic iron-aluminum binder	Powder Metallurgy	~9	~19 GPa (HV10)	[2]
TiB ₂ with austenitic (Fe-Ni-Al) binder	Powder Metallurgy	>9 (transformation toughening observed)	~19 GPa (HV10)	[2]
Ti(C,N)-TiB ₂ -Co	Not specified	6.6	1947 HV10	[3]
TiB ₂ - 10 wt% TiNiFeCrCoAl HEA	Spark Plasma Sintering	11.1 ± 0.6	21.6 ± 1.0 GPa	[1]
LaB ₆ -TiB ₂ (Polycrystal)	Hot-pressing	3.9	18.5 GPa	[4]

Experimental Protocols for Fracture Toughness Testing

Accurate determination of fracture toughness requires standardized and carefully executed experimental procedures. The two most common methods for brittle materials like TiB₂-based cermets are the Single-Edge V-Notched Beam (SEVNB) method and the Indentation Fracture (IF) method.

Single-Edge V-Notched Beam (SEVNB) Method

The SEVNB method is considered a reliable technique for measuring the fracture toughness of brittle materials as it introduces a sharp, well-defined crack.[\[5\]](#)[\[6\]](#)

Specimen Preparation:

- Rectangular beam specimens are machined from the cermet material.

- A narrow slit is cut into the specimen using a thin diamond saw.
- A sharp V-notch is created at the tip of the saw cut by polishing with a razor blade and fine diamond paste (e.g., 3 μm). The final notch radius should be in the range of 10 to 20 μm .^[5]

Testing Procedure:

- The notched specimen is placed on a three-point or four-point bending fixture with the notch on the tensile side.
- A compressive load is applied at a constant displacement rate (e.g., 0.5 mm/min) until the specimen fractures.^[6]
- The fracture load is recorded.

Calculation: The fracture toughness (K_{IC}) is calculated using a standard formula that takes into account the fracture load, specimen geometry, and a stress intensity factor function.^[6]

Indentation Fracture (IF) Method

The IF method is a simpler and more expedient technique but is generally considered less accurate than the SEVNB method due to empirical constants in the governing equations.^{[5][7]}

Procedure:

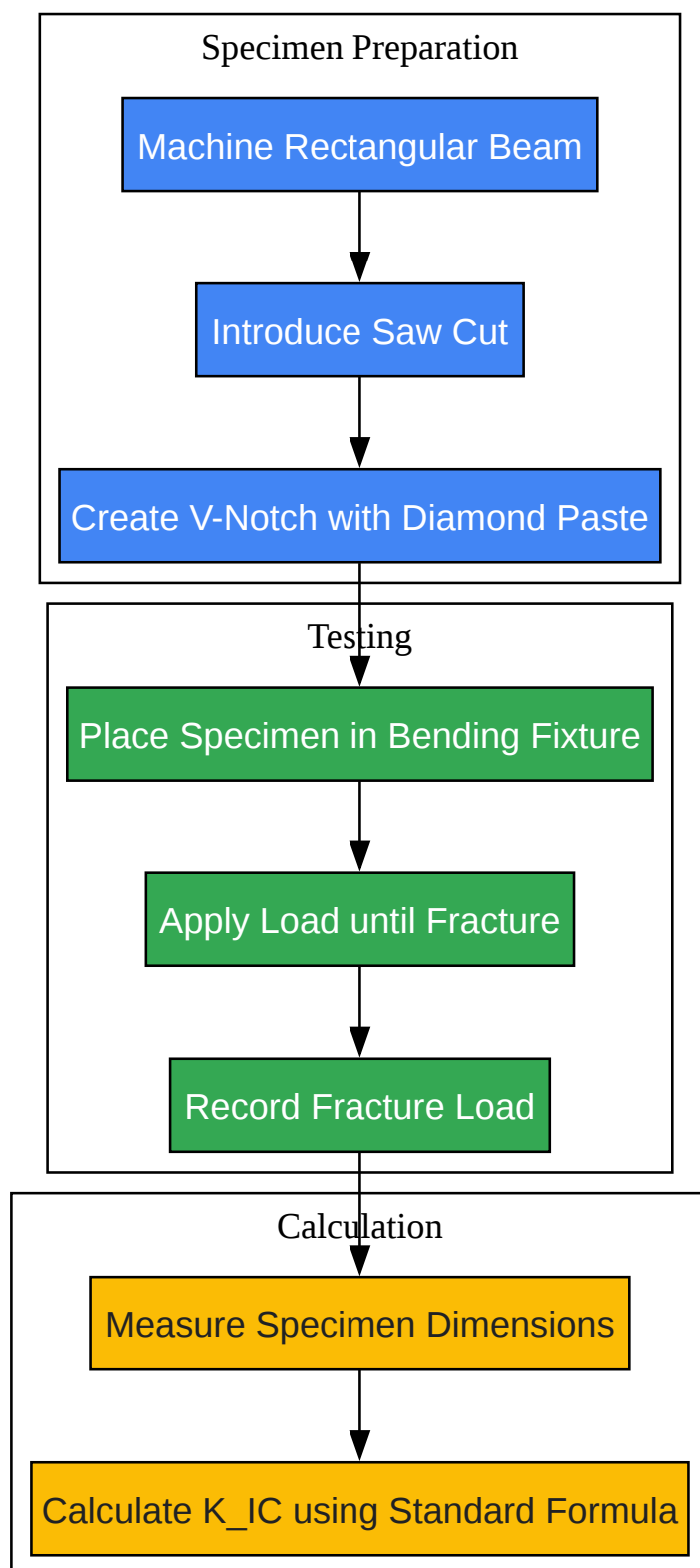
- A polished surface of the cermet sample is prepared.
- A Vickers diamond indenter is used to make an indentation on the polished surface at a specific load.
- The indentation creates cracks that emanate from the corners of the indentation.
- The lengths of these radial cracks are measured using an optical microscope.^[7]

Calculation: The fracture toughness is calculated using one of several empirical equations that relate the indentation load, the crack lengths, the hardness, and the elastic modulus of the material.^[7] For example, one common equation is: $K_{IC} = \alpha * (E/H)^{1/2} * (P/c^{3/2})$ where α is an

empirical constant, E is the Young's modulus, H is the hardness, P is the indentation load, and c is the crack length.

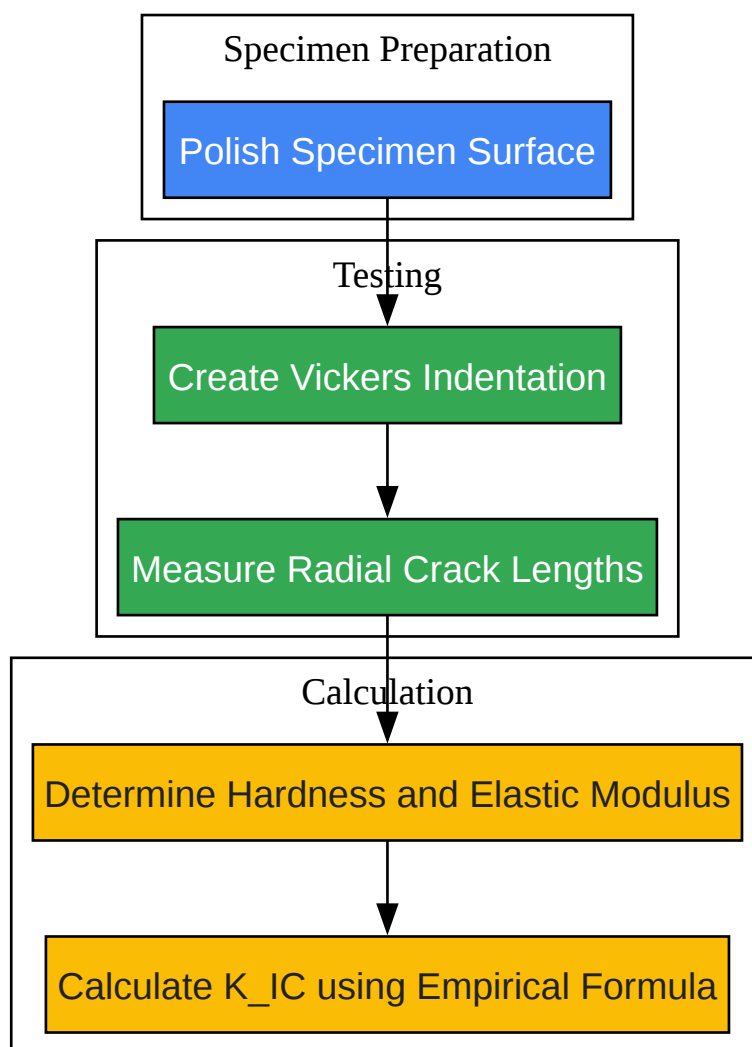
Visualization of Experimental Workflow

The following diagrams illustrate the logical flow of the SEVNB and Indentation Fracture toughness testing methods.



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Caption: Workflow for the Single-Edge V-Notched Beam (SEVNB) fracture toughness test.



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Caption: Workflow for the Indentation Fracture (IF) toughness testing method.

Concluding Remarks

The selection of a suitable fracture toughness testing method for TiB₂-based cermets depends on the desired accuracy and the available equipment. The SEVNB method is generally preferred for its higher accuracy and basis in fracture mechanics principles, making it suitable for generating reliable design data.[5] The Indentation Fracture method, while simpler to perform, provides a more qualitative assessment of toughness and is useful for comparative studies and quality control.[7] The fracture toughness of TiB₂-based cermets can be significantly enhanced by tailoring the binder phase, for instance, by inducing transformation

toughening in metastable austenitic binders.[2] This highlights the critical role of microstructure in the mechanical performance of these advanced materials.

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